

# Application Notes and Protocols for Tank Mixing Ammonium Nonanoate with Other Herbicides

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## Compound of Interest

Compound Name: Ammonium nonanoate

Cat. No.: B1288919

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## Introduction

**Ammonium nonanoate**, the ammonium salt of pelargonic acid, is a broad-spectrum, non-selective, contact herbicide.[1][2] Its mode of action involves the rapid disruption of plant cell membranes, leading to leakage of cellular contents and subsequent desiccation of the foliage.[2] This burndown activity is typically visible within hours of application.[1][2] In integrated weed management programs, there is interest in tank mixing **ammonium nonanoate** with systemic herbicides to combine the rapid knockdown of existing vegetation with long-term, systemic control. However, the compatibility and efficacy of such mixtures can be complex and are not extensively documented in peer-reviewed literature.

These application notes provide a summary of the available research on tank mixing **ammonium nonanoate** with other herbicides, detailed protocols for assessing tank mix compatibility, and best practices for application.

## Efficacy of Ammonium Nonanoate and Potential Interactions in Tank Mixtures

**Ammonium nonanoate**, when applied alone, has demonstrated effective control of a variety of weed species, with greater efficacy generally observed on broadleaf weeds compared to grasses.[3] The concentration of the spray solution is a critical factor, with typical application

rates for weed control being a 6% to 8% v/v dilution of a concentrated **ammonium nonanoate** product.

The interaction of **ammonium nonanoate** with systemic herbicides in a tank mix can be synergistic, antagonistic, or have no significant effect, depending on the specific herbicides, their concentrations, the target weed species, and environmental conditions.

## Data on Tank Mix Interactions

Direct quantitative comparisons of weed control efficacy for tank mixtures of **ammonium nonanoate** with other herbicides are limited in published research. The available data primarily describes qualitative effects such as synergism for rapid visual injury or antagonism for long-term control.

Table 1: Summary of Observed Interactions of Pelargonic Acid (**Ammonium Nonanoate**) with Other Herbicides

Tank Mix Partner	Observed Interaction	Target Weed Species	Key Findings	Citation
Glyphosate	Synergism (early visual injury); No effect or Antagonism (long-term control)	Longstalked Phyllanthus, Yellow Nutsedge, Large Crabgrass, Prostrate Spurge	The addition of pelargonic acid to glyphosate increased the speed of initial visual injury on some species but did not improve, and in some cases reduced, the long-term control and regrowth prevention.	[4]
Glyphosate	Antagonism	Common Lambsquarters, Giant Foxtail	The addition of pelargonic acid at 3% (v/v) antagonized the control of these species with glyphosate.	[5]
Glufosinate	Antagonism	Common Lambsquarters, Giant Foxtail	The addition of pelargonic acid at 3% (v/v) antagonized the control of these species with glufosinate.	[5]
2,4-D	No significant enhancement; Antagonism at higher rates	Mugwort	The addition of pelargonic acid did not significantly improve mugwort	[4]

control, and higher rates of pelargonic acid resulted in antagonism.

Table 2: Efficacy of **Ammonium Nonanoate** (Standalone Application) on Various Weed Species

Weed Species	Herbicide Rate (kg a.i./ha)	Application Volume (L/ha)	Weed Control (%)	Citation
Tumble Pigweed	10.8	654	>90	[3]
Spiny Pigweed	10.8	654	>90	[3]
Carpetweed	7.2	164	66	[3]
Carpetweed	10.8	654	>88	[3]
Goosegrass	7.2 - 10.8	164 - 981	31 - 54	[3]
Smooth Crabgrass	7.2 - 10.8	164 - 981	24 - 54	[3]
General Weeds	5% - 6% a.i.	Not Specified	88 - 98	[6][7]

## Experimental Protocols

Due to the limited and sometimes conflicting data on the efficacy of specific tank mixtures with **ammonium nonanoate**, it is imperative to conduct preliminary tests for physical compatibility and small-scale efficacy trials before large-scale application.

### Protocol for Jar Test: Assessing Physical Compatibility

A jar test is a crucial first step to determine if herbicides and other components can be physically mixed in a spray tank without forming precipitates, gels, or other undesirable solids.

Materials:

- A clean, clear glass jar with a lid (quart or liter size)
- Water from the same source that will be used for the actual spray solution
- The **ammonium nonanoate** product
- The other herbicide product(s)
- Any adjuvants (e.g., surfactants, water conditioners)
- Pipettes or measuring spoons for accurate measurement of products

Procedure:

- Fill the jar halfway with the carrier water.
- Add any water conditioning agents, such as ammonium sulfate (AMS), first and agitate.
- If using any dry formulations (e.g., wettable powders, water-dispersible granules), make a slurry with a small amount of water before adding them to the jar. Agitate thoroughly.
- Add any liquid flowable or suspension concentrate formulations. Agitate.
- Add the **ammonium nonanoate** product. Agitate.
- Add any emulsifiable concentrate formulations. Agitate.
- Add any soluble liquid formulations. Agitate.
- Finally, add any adjuvants like non-ionic surfactants or crop oil concentrates.
- Fill the rest of the jar with water, cap it, and shake vigorously for 30 seconds.
- Let the jar sit for 15-30 minutes and observe for any signs of incompatibility, such as the formation of flakes, crystals, sludge, gels, or separation into layers.
- If the mixture remains uniform, the products are likely physically compatible. If any signs of incompatibility are present, the tank mixture should not be used.

## Protocol for General Tank Mixing and Application

This protocol outlines the general steps for preparing and applying a tank mix of **ammonium nonanoate** with another herbicide, assuming physical compatibility has been confirmed through a jar test.

### Equipment:

- Calibrated spray equipment (e.g., backpack sprayer, research plot sprayer)
- Personal Protective Equipment (PPE) as specified on the herbicide labels (gloves, safety glasses, etc.)
- Clean water source

### Procedure:

- **Sprayer Preparation:** Ensure the sprayer tank is clean and free of any residues from previous applications.
- **Filling the Tank:** Fill the spray tank with 50-75% of the total required volume of clean water.
- **Agitation:** Start the sprayer's agitation system and maintain it throughout the mixing and application process.
- **Mixing Order:** Add the tank mix components in the same order as determined by the jar test (following the WALES or APPLES acronym: Wettable powders, Agitate, Liquid flowables/suspensions, Emulsifiable concentrates, Soluble liquids/solutions).
- **Ammonium Nonanoate Addition:** Add the calculated amount of **ammonium nonanoate** to the tank.
- **Other Herbicide Addition:** Add the calculated amount of the other herbicide(s).
- **Adjuvant Addition:** Add any required adjuvants last.
- **Final Volume:** Add the remaining water to reach the final desired spray volume.

- Application: Apply the mixture uniformly to the target weeds, ensuring thorough coverage, which is critical for the contact action of **ammonium nonanoate**.
- Clean-Up: Immediately after application, thoroughly clean the sprayer equipment according to the instructions on the herbicide labels to prevent cross-contamination and equipment damage.

## Visualizations

### Experimental Workflow for Tank Mix Preparation

Caption: Workflow for preparing and applying a herbicide tank mix.

### Potential Interaction Mechanisms

Caption: Potential synergistic and antagonistic interactions.

## Conclusion and Recommendations

The practice of tank mixing **ammonium nonanoate** with other herbicides presents a potential strategy for integrated weed management, combining rapid burndown with systemic control. However, the available scientific literature indicates that the outcomes of such mixtures can be unpredictable, with instances of both synergy in early-stage effects and antagonism in long-term efficacy.

Therefore, it is strongly recommended that researchers and professionals:

- Always perform a jar test to ensure physical compatibility before any tank mixing.
- Conduct small-scale field trials to evaluate the efficacy of the specific tank mix on target weed species and to assess potential phytotoxicity to non-target plants under local environmental conditions.
- Consult the product labels for all herbicides and adjuvants to be used in a tank mix for any specific prohibitions or recommendations.
- Consider the application volume, as higher volumes may favor the synergistic effects of pelargonic acid with systemic herbicides.

Further research is needed to systematically evaluate the efficacy of various **ammonium nonanoate** tank mixtures and to elucidate the precise mechanisms underlying the observed synergistic and antagonistic interactions.

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